

## Elemental Molar Mass

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Perrhenic acid*

Cat. No.: *B083028*

[Get Quote](#)

The molar mass of any compound is the sum of the molar masses of its constituent elements, considering the number of atoms of each element present in the formula. The molar masses of Hydrogen (H), Rhenium (Re), and Oxygen (O) are foundational to this calculation.

Element	Symbol	No. of Atoms	Molar Mass (g/mol)	Total Contribution (g/mol)
Hydrogen	H	1	1.008	1.008
Rhenium	Re	1	186.207[1][2][3][4]	186.207
Oxygen	O	4	16.00[5][6][7]	64.00
Total	HReO <sub>4</sub>	251.215		

## Calculation of HReO<sub>4</sub> Molar Mass

The molar mass of **perrhenic acid** is calculated as follows:

- Molar Mass of H: The atomic weight of hydrogen is approximately 1.008 g/mol .[8][9][10]
- Molar Mass of Re: The atomic weight of rhenium is 186.207 g/mol .[1][2][3][4]
- Molar Mass of O: The atomic weight of oxygen is approximately 16.00 g/mol .[5][6][7] Since there are four oxygen atoms in the formula, the total contribution from oxygen is 4 x 16.00 =

64.00 g/mol .

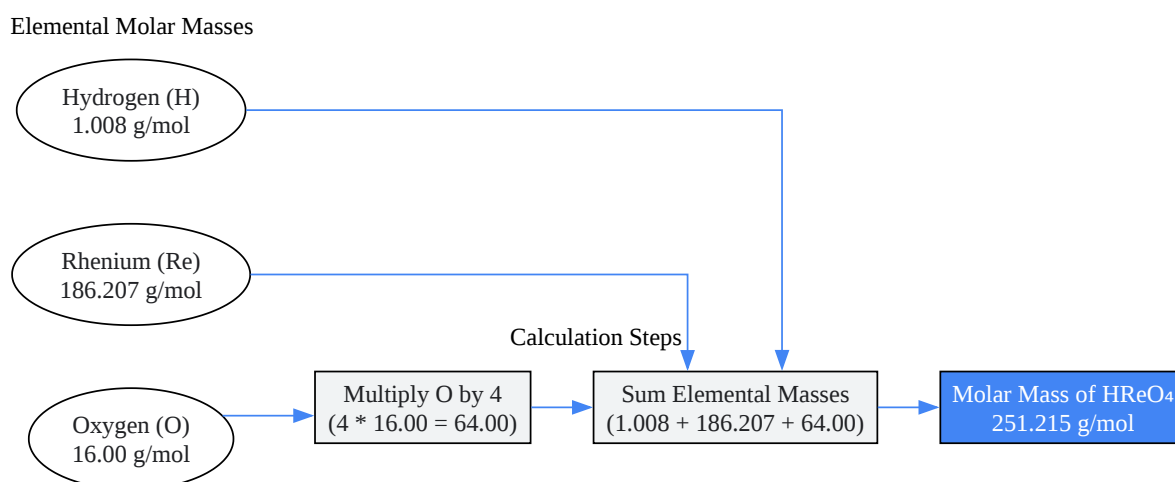
Summing these values gives the molar mass of  $\text{HReO}_4$ :

$$1.008 \text{ g/mol (H)} + 186.207 \text{ g/mol (Re)} + 64.00 \text{ g/mol (O}_4\text{)} = 251.215 \text{ g/mol}$$

This calculated value is essential for accurate preparation of solutions and in stoichiometric calculations for chemical reactions involving **perrhenic acid**.

## Logical Relationship for Molar Mass Calculation

The process of calculating the molar mass can be represented as a simple logical flow.



[Click to download full resolution via product page](#)

Molar mass calculation workflow for  $\text{HReO}_4$ .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. webqc.org [webqc.org]
- 2. Rhenium | Re | CID 23947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chemistry : Periodic Table : Rhenium - Model Science : Model ChemLab - A Virtual ChemLab [modelscience.com]
- 4. Rhenium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 5. webqc.org [webqc.org]
- 6. What is the Molar Mass of Oxygen Gas? | Free Expert Q&A | bartleby [bartleby.com]
- 7. Flexi answers - What is the molar mass of O2? | CK-12 Foundation [ck12.org]
- 8. Horizon Educational - What's the Molar Mass of Hydrogen? [horizeducational.com]
- 9. energyeducation.ca [energyeducation.ca]
- 10. quora.com [quora.com]
- To cite this document: BenchChem. [Elemental Molar Mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083028#molar-mass-of-hreo4]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)